

Technical Guide: 2-Propylvaleric Acid Allyl Ester (Allyl Valproate)

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Compound of Interest

Compound Name: 2-Propylvaleric acid allyl ester

CAS No.: 22632-62-8

Cat. No.: B15482408

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Executive Summary

2-Propylvaleric acid allyl ester, commonly known as Allyl Valproate, is the allyl ester derivative of the widely used antiepileptic drug, Valproic Acid (VPA). While Valproic Acid is a staple in neurology for treating epilepsy and bipolar disorder, its allyl ester serves a distinct role in medicinal chemistry and polymer science.

This compound is primarily utilized as a monomer for synthesizing polymeric prodrugs. By polymerizing the allyl group, researchers create macromolecular delivery systems that slowly release the active valproic acid moiety via hydrolysis, improving pharmacokinetics and reducing hepatotoxicity. It also serves as a critical analytical standard for gas chromatography (GC) analysis of valproate metabolites.

Chemical Identity & Core Data

Parameter	Technical Detail
Chemical Name	2-Propylvaleric acid allyl ester
Common Synonyms	Allyl valproate; Allyl 2-propylpentanoate; Pentanoic acid, 2-propyl-, 2-propenyl ester
CAS Number	22632-62-8
Molecular Formula	C ₁₁ H ₂₀ O ₂
Molecular Weight	184.28 g/mol
SMILES	<chem>CCCC(CCC)C(=O)OCC=C</chem>
InChI Key	JEBGJQHVDDOHIZ-UHFFFAOYSA-N
PubChem CID	211195

Synthesis & Production Protocols

The synthesis of allyl valproate is typically achieved via Fischer Esterification or Steglich Esterification. The direct esterification of valproic acid with allyl alcohol is the most scalable industrial route, often catalyzed by sulfuric acid or p-toluenesulfonic acid (pTSA).

Protocol: Acid-Catalyzed Esterification

Objective: Synthesize allyl valproate with >95% purity for polymerization applications.

Reagents:

- Valproic Acid (1.0 eq)
- Allyl Alcohol (3.0 eq) – Excess drives equilibrium
- p-Toluenesulfonic Acid (pTSA) (0.05 eq)
- Solvent: Toluene or Benzene (for azeotropic water removal)

Workflow:

- Setup: Equip a round-bottom flask with a Dean-Stark trap and reflux condenser.
- Charging: Add Valproic Acid, Allyl Alcohol, and pTSA into the solvent.
- Reflux: Heat to reflux (approx. 110°C for toluene). Monitor water collection in the Dean-Stark trap.
- Completion: Reaction is complete when water evolution ceases (typically 4–6 hours).
- Workup:
 - Cool to room temperature.
 - Wash organic layer with sat. NaHCO₃ (to remove unreacted acid).
 - Wash with Brine, dry over MgSO₄.
- Purification: Vacuum distillation. Allyl valproate is a volatile liquid; care must be taken to prevent polymerization during distillation (add inhibitor like hydroquinone if necessary).

Synthesis Pathway Diagram

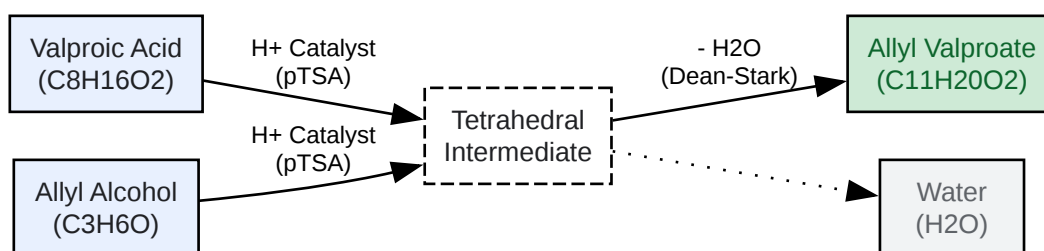


Figure 1: Acid-Catalyzed Fischer Esterification Pathway

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Figure 1: Acid-Catalyzed Fischer Esterification Pathway.

Physicochemical Properties

Unlike its parent acid, allyl valproate is a neutral ester. It lacks the hydrogen-bonding capacity of the carboxylic acid, leading to increased volatility and lipophilicity.

Property	Value / Description	Notes
Physical State	Colorless to pale yellow liquid	Oily consistency
Boiling Point	~190–195°C (Predicted)	Lower than VPA (220°C) due to lack of H-bonding dimerization.
Density	~0.89 g/cm ³	Less dense than water.
Solubility	Insoluble in water; Soluble in DCM, Ethanol, Ether	Highly lipophilic (LogP ~3.6).
Refractive Index	~1.430	Typical for aliphatic esters.
Stability	Sensitive to radical initiators	Polymerizes upon exposure to light/heat without inhibitors.

Applications in Drug Development

Polymeric Prodrugs

The primary utility of allyl valproate lies in its allyl group, which serves as a handle for radical polymerization.

- Mechanism: Allyl valproate is copolymerized (e.g., with acrylic acid or acrylamide) to form a polymer backbone.
- Therapeutic Benefit: The ester linkage acts as a "chemical timer." Once administered, physiological esterases hydrolyze the ester bond, releasing free Valproic Acid at a controlled rate. This blunts the "peak-and-trough" plasma concentration profile associated with oral VPA dosing, potentially reducing side effects like hepatotoxicity.

Analytical Standard

Allyl valproate is used as a reference standard in Gas Chromatography-Mass Spectrometry (GC-MS) assays.

- Usage: It serves as an internal standard or a retention index marker when analyzing biological samples for valproate metabolites. Its distinct retention time and fragmentation

pattern allow for precise quantification.

Prodrug Activation Mechanism

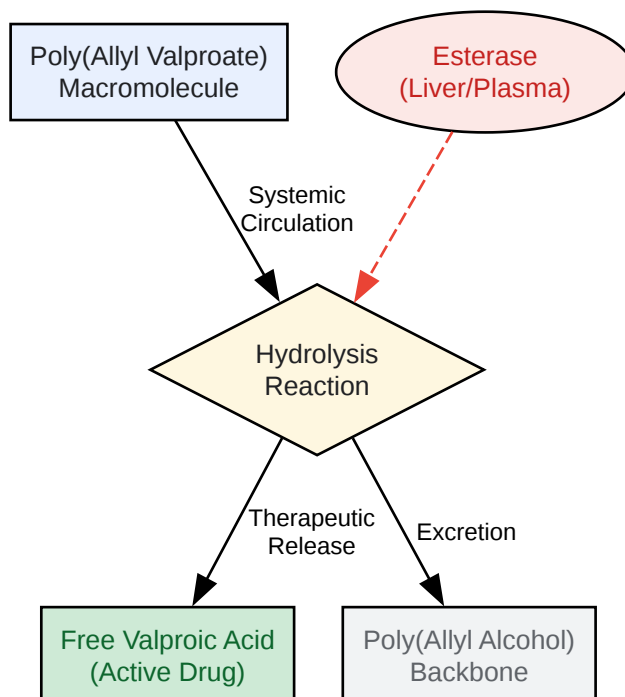


Figure 2: Metabolic Activation of Polymeric Allyl Valproate Prodrugs

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Figure 2: Metabolic Activation of Polymeric Allyl Valproate Prodrugs.

Safety & Handling

Hazard Class: Irritant / Potential Reproductive Toxin. Since allyl valproate hydrolyzes to valproic acid in vivo, it carries similar teratogenic risks (neural tube defects).

- Handling: Use in a fume hood. Avoid inhalation.
- Storage: Store at 2–8°C. Critical: Must be stored away from light and radical initiators (peroxides) to prevent spontaneous polymerization.
- Personal Protective Equipment (PPE): Nitrile gloves, safety goggles, and lab coat are mandatory.

References

- PubChem.**2-Propylvaleric acid allyl ester** (Compound). National Library of Medicine.[1]
Available at: [[Link](#)]
- CAS Common Chemistry.Search for CAS 22632-62-8. American Chemical Society.[2]
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Sources

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- 2. CAS Common Chemistry [commonchemistry.cas.org]
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